

Navigating the Safe Disposal of Miv 150: A Procedural Guide

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Compound of Interest

Compound Name: Miv 150

Cat. No.: B1677211

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For researchers and scientists engaged in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. **Miv 150**, a non-nucleoside reverse transcriptase inhibitor (NNRTI), requires careful management throughout its lifecycle, from use in experiments to its final disposal. While a specific Safety Data Sheet (SDS) with detailed disposal procedures for **Miv 150** is not publicly available, this guide provides a comprehensive framework for its proper disposal based on its chemical properties and general best practices for laboratory chemical waste management.

Chemical and Physical Properties of Miv 150

Understanding the properties of **Miv 150** is the first step toward safe handling and disposal. The following table summarizes key data for this compound.

Property	Value
Molecular Formula	C ₁₉ H ₁₇ FN ₄ O ₃ [1]
Molecular Weight	368.36 g/mol [1]
Appearance	Powder[1]
Solubility	Soluble in DMSO and DMF.[2]
Storage	Powder: -20°C for 3 years; In solvent: -80°C for 1 year.[1]

Standard Operating Procedure for Miv 150 Disposal

The following protocol outlines the recommended steps for the safe disposal of **Miv 150** waste, including pure compound, contaminated solutions, and labware.

I. Waste Segregation and Collection

- **Designated Waste Container:** Establish a dedicated, properly labeled hazardous waste container for all **Miv 150** waste. The container should be made of a compatible material, such as high-density polyethylene (HDPE), and have a secure, leak-proof lid.
- **Waste Streams:**
 - **Solid Waste:** Collect unused or expired **Miv 150** powder, contaminated personal protective equipment (PPE) such as gloves and lab coats, and any contaminated lab supplies (e.g., weigh boats, spatulas) in the designated solid waste container.
 - **Liquid Waste:** Collect all solutions containing **Miv 150** in a dedicated liquid hazardous waste container. This includes reaction mixtures, supernatants, and solvent rinses. Do not mix with other incompatible waste streams.
 - **Sharps Waste:** Any sharps contaminated with **Miv 150**, such as needles or broken glass, must be disposed of in a designated sharps container.

II. Labeling and Storage

- **Labeling:** All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**Miv 150**," and the approximate concentration and quantity of the waste. Include the date when the waste was first added to the container.
- **Storage:** Store waste containers in a designated satellite accumulation area (SAA) within the laboratory. The SAA should be in a secondary containment bin to prevent spills and away from general laboratory traffic. Ensure the storage area is cool, dry, and well-ventilated.

III. Disposal Arrangement

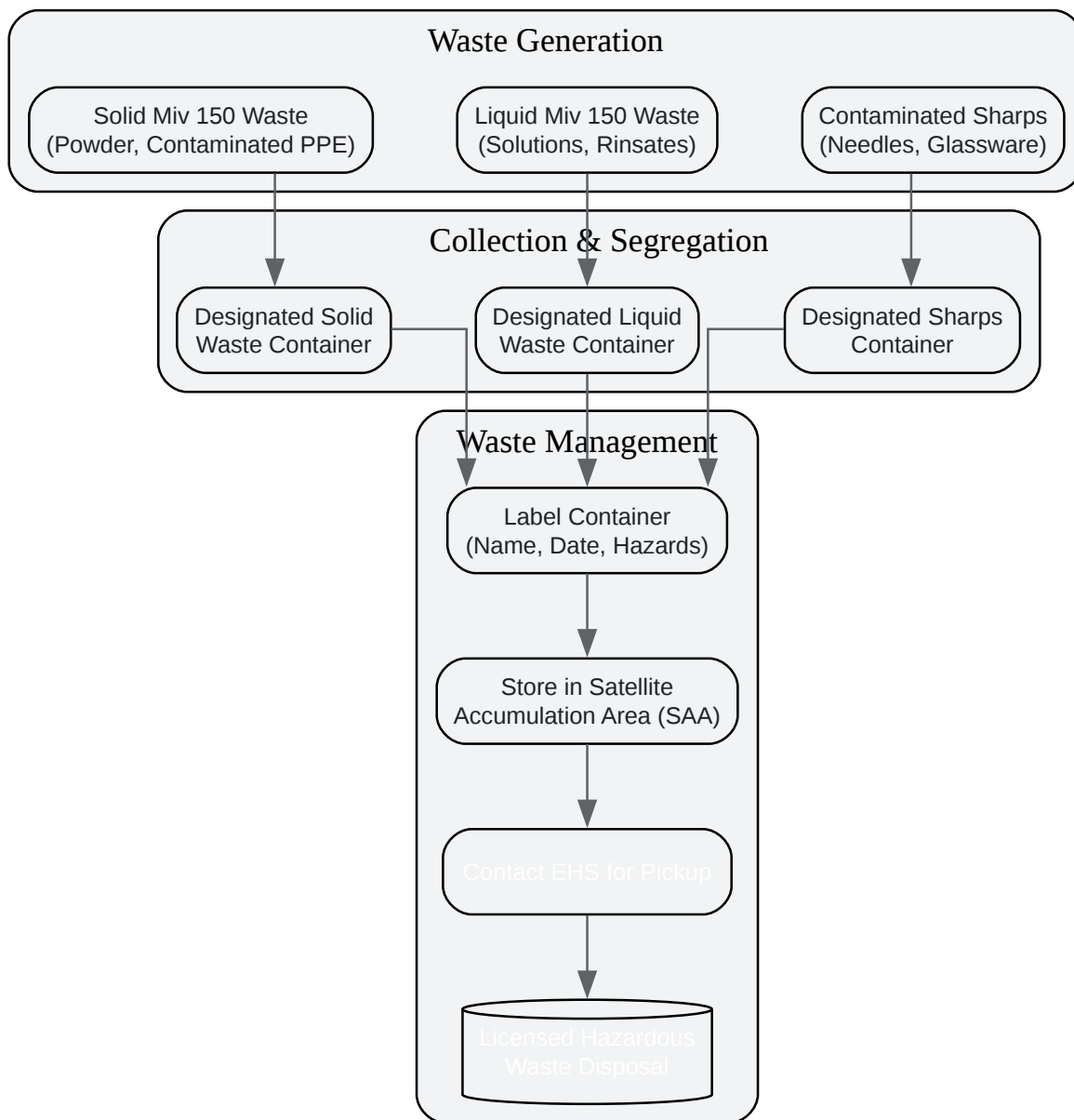
- **Contact Environmental Health and Safety (EHS):** Once the waste container is full or has reached the accumulation time limit set by your institution (typically 90 or 180 days), contact

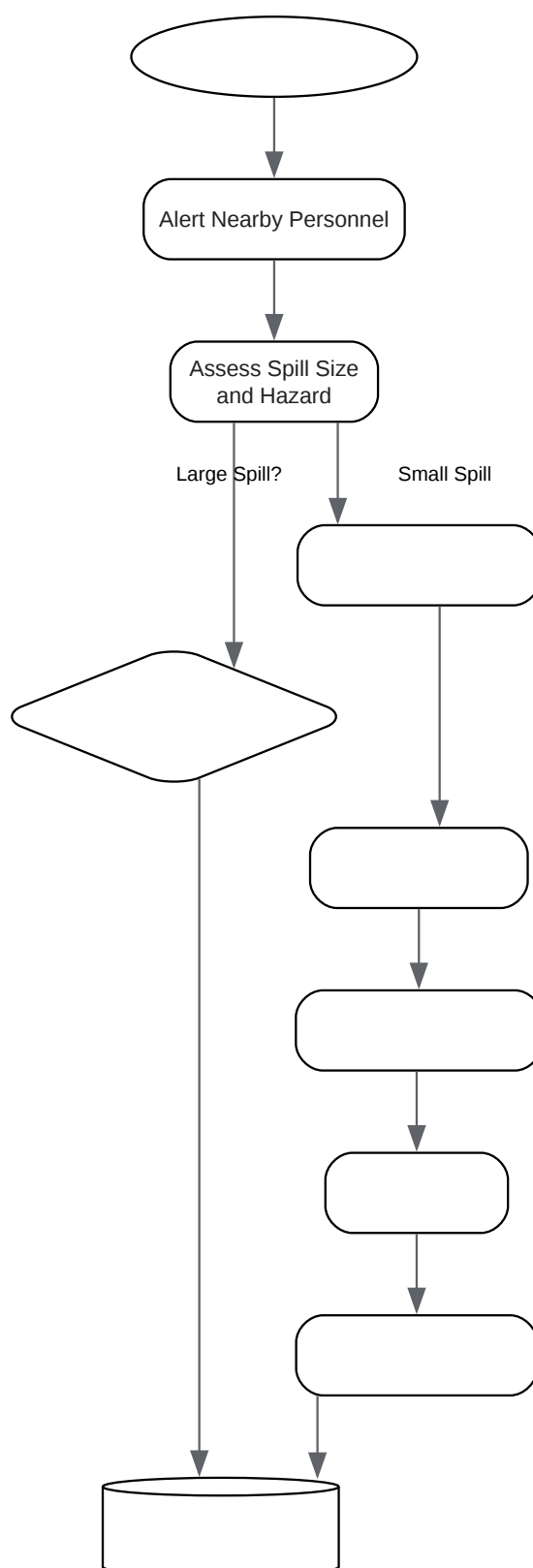
your institution's EHS department to arrange for pickup and disposal.

- Documentation: Complete all necessary waste disposal forms as required by your institution, providing accurate information about the waste composition.

Visualizing the Disposal Workflow

The following diagram illustrates the logical flow for the proper disposal of **Miv 150** waste.





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References

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